

Application of Tralkoxydim in Greenhouse and Field Trials: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: *Tralkoxydim*

Cat. No.: *B8805380*

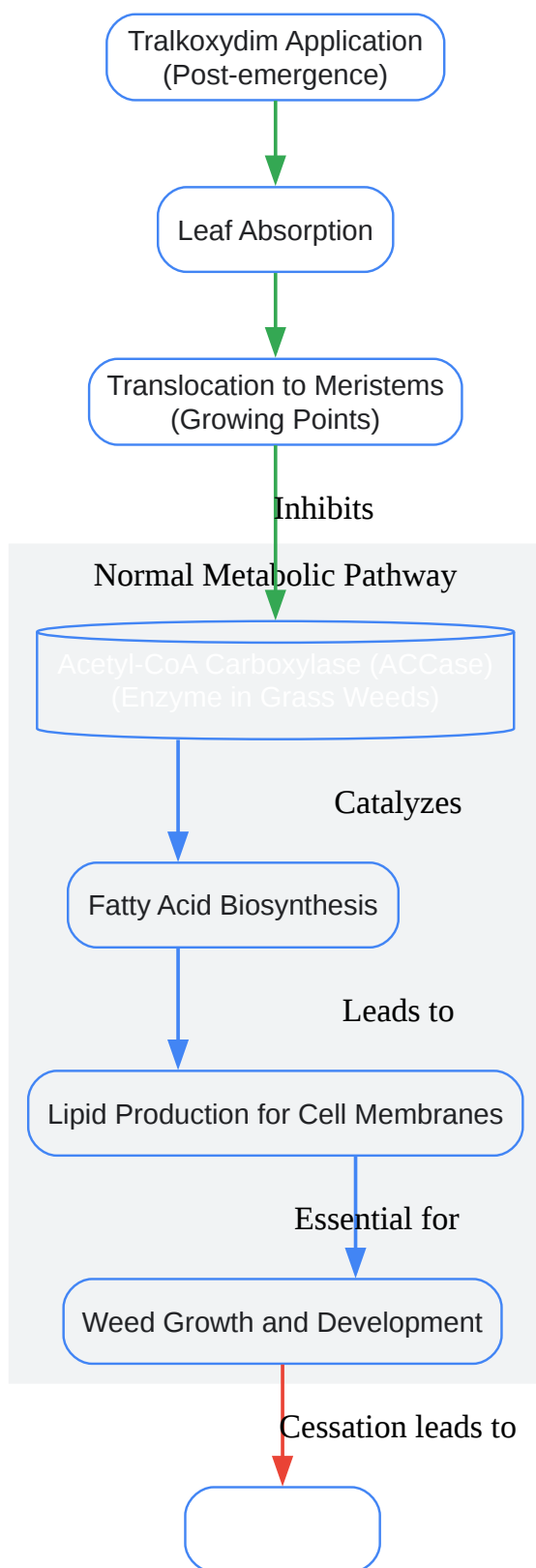
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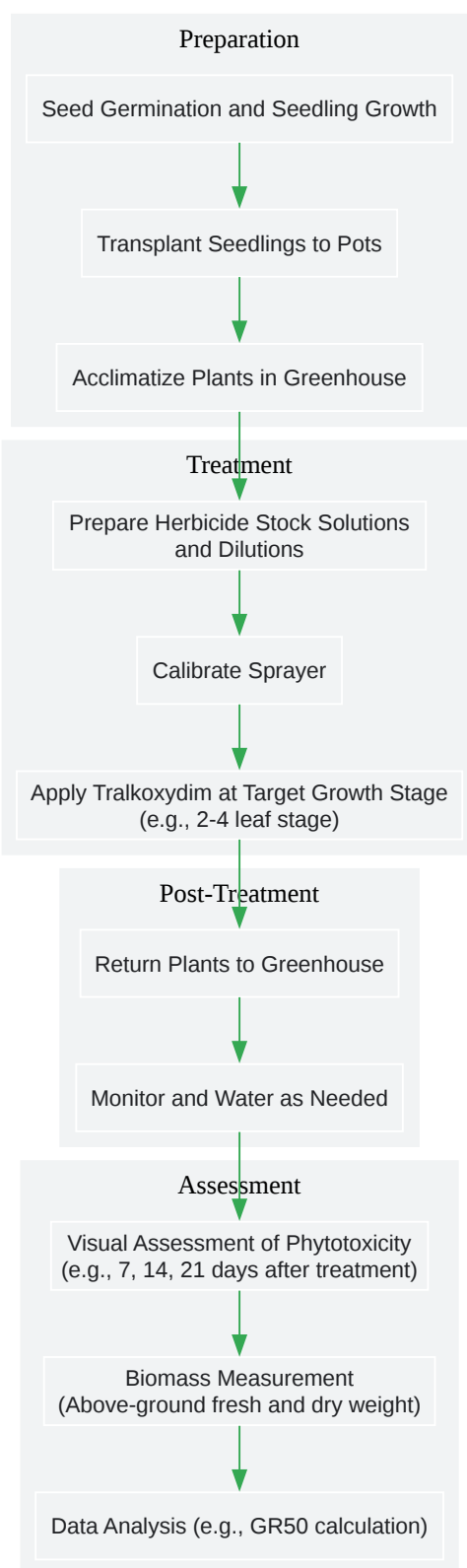
Introduction

Tralkoxydim is a selective, post-emergence herbicide belonging to the cyclohexanedione chemical class.[1] It is primarily used for the control of various grass weeds in cereal crops such as wheat, barley, and oats.[1][2][3] Its mode of action is the inhibition of the enzyme acetyl-CoA carboxylase (ACCase), which is crucial for fatty acid biosynthesis in susceptible grass species.[1][4][5] This inhibition disrupts cell division at the growing points, leading to the death of the targeted weeds.[2] This document provides detailed application notes and protocols for the use of **Tralkoxydim** in both greenhouse and field trial settings, intended for researchers, scientists, and drug development professionals.

Mechanism of Action

Tralkoxydim is a systemic herbicide that is absorbed by the leaves and translocated to the growing points of the plant.[2][4] It specifically targets the ACCase enzyme, a critical component in the lipid synthesis pathway. By inhibiting this enzyme, **Tralkoxydim** effectively halts the production of fatty acids, which are essential for building cell membranes and storing energy. This disruption of lipid biosynthesis ultimately leads to the cessation of growth and death of susceptible grass weeds. Broadleaf plants are generally unaffected due to a different form of the ACCase enzyme.[1]





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